

# Pivaloyl Cyanide: Basic Information

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Pivaloyl cyanide

CAS No.: 42867-40-3

Cat. No.: S774191

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The table below summarizes the key identifiers and physical properties of **pivaloyl cyanide** that were available from the search results.

Property	Description
Chemical Name	Pivaloyl Cyanide [1]
CAS Number	42867-40-3 [1]
Molecular Formula	C <sub>6</sub> H <sub>9</sub> NO [1]
Molecular Weight	111.14 g/mol [1]
Synonyms	2,2-Dimethylpropanoyl Cyanide; Trimethylacetyl Cyanide [1]
Storage	2-8°C (Refrigerator) [1]
Chemical Structure	(CH <sub>3</sub> ) <sub>3</sub> C-C(=O)-CN

## Important Information Gaps and Recommendations

Based on the search results, the following critical information for laboratory use is currently missing:

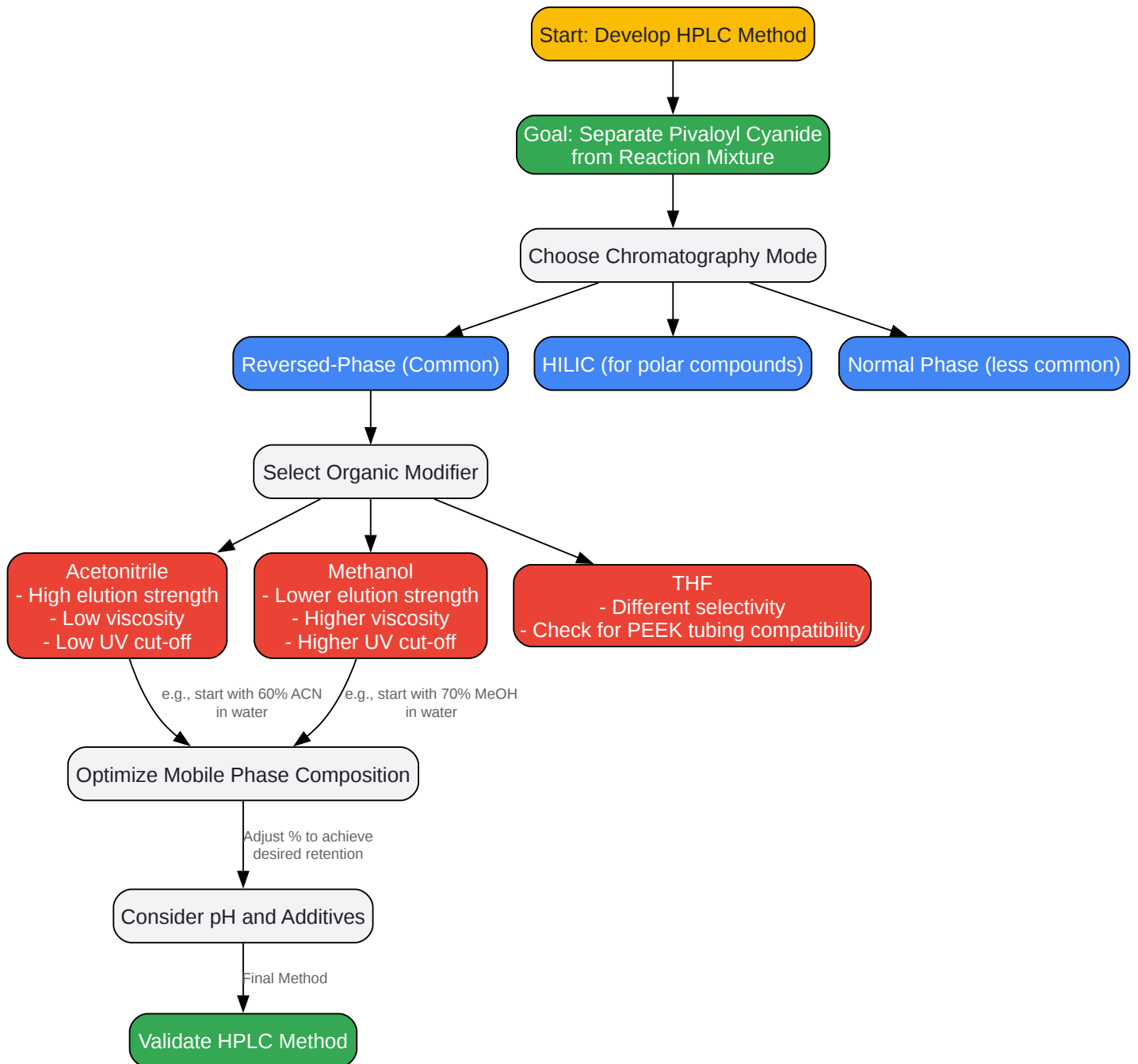
- **Solvent Selection:** No specific data on solubility, compatibility, or elution strength in various organic solvents.
- **Safety Data:** No information on toxicity, required personal protective equipment (PPE), or first aid measures.
- **Stability:** Aside from the storage temperature, no details on stability under various conditions (e.g., exposure to light, moisture, or air).
- **Experimental Protocols:** No step-by-step methodologies for common reactions involving **pivaloyl cyanide**.

To create comprehensive troubleshooting guides and FAQs, I suggest you consult the following resources:

- **Safety Data Sheets (SDS):** Obtain the SDS from the chemical supplier for definitive handling, hazard, and first-aid information.
- **Specialized Chemical Databases:** Search commercial chemical supplier catalogs (e.g., Sigma-Aldrich, TCI Chemicals) for solubility data and application notes.
- **Scientific Literature:** Use platforms like SciFinder or Reaxys to find journal articles that detail the use of **pivaloyl cyanide** in synthetic procedures, which will provide practical insights into solvent selection and reaction conditions.

## A Framework for Solvent Selection in HPLC Analysis

While not specific to **pivaloyl cyanide**, the search results do contain general principles for selecting mobile phase solvents in HPLC, which is a common application context. The following workflow outlines the decision process for a reversed-phase HPLC method, which you can adapt once specific data for **pivaloyl cyanide** is found.



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## References

1. CAS No : 42867-40-3| Chemical Name : Pivaloyl Cyanide [[pharmaffiliates.com](https://pharmaffiliates.com)]

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### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)